# physical and chemical properties of 6-Hydroxy-5-methyl-2-hexanone

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *6-Hydroxy-5-methyl-2-hexanone* |
| *CAS No.:* | *68208-73-1* |
| *Cat. No.:* | *B12690564* |

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## An In-depth Technical Guide to 6-Hydroxy-5-methyl-2-hexanone

For Researchers, Scientists, and Drug Development Professionals

## Executive Summary

This technical guide provides a comprehensive overview of the known physical and chemical properties of **6-Hydroxy-5-methyl-2-hexanone** (CAS RN: 68208-73-1). It is important to note that while computational data for this compound is available, there is a significant lack of experimentally derived data in the public domain. This document summarizes the available computed properties and highlights the current gaps in the scientific literature regarding its experimental characterization and biological activity. Information on related isomers is provided for contextual reference where appropriate.

## Core Physical and Chemical Properties

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Currently, the physical and chemical properties of **6-Hydroxy-5-methyl-2-hexanone** are primarily based on computational models. The following table summarizes these predicted properties.

| Property | Value | Source |
|---|---|---|
| Molecular Formula | $C_7H_{14}O_2$ | PubChem[1][2] |
| Molecular Weight | 130.18 g/mol | PubChem[1] |
| IUPAC Name | 6-hydroxy-5-methylhexan-2-one | PubChem[1] |
| CAS Registry Number | 68208-73-1 | PubChem[1][2] |
| Canonical SMILES | CC(CCC(=O)C)CO | PubChem[1][2] |
| InChI Key | LTKDRWVSUUCKAG-UHFFFAOYSA-N | PubChem[1][2] |
| Computed XLogP3 | 0.3 | PubChem[1] |
| Hydrogen Bond Donor Count | 1 | PubChem[1] |
| Hydrogen Bond Acceptor Count | 2 | PubChem[1] |
| Rotatable Bond Count | 4 | PubChem[1] |
| Exact Mass | 130.099379685 Da | PubChem[1] |
| Polar Surface Area | 37.3 Å² | PubChem[1] |
| Complexity | 88.9 | PubChem[1] |

Note: To date, no experimentally determined physical properties such as boiling point, melting point, or density for **6-Hydroxy-5-methyl-2-hexanone** have been found in a review of scientific literature and chemical databases.

## Spectroscopic Data

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A thorough search of spectral databases has revealed no available experimental spectroscopic data (e.g., $^{1}$H-NMR, $^{13}$C-NMR, Mass Spectrometry, IR) for **6-Hydroxy-5-methyl-2-hexanone**. However, spectral data for the related isomer, 4-Hydroxy-5-methyl-2-hexanone, is available and may serve as a useful reference for researchers working with similar structures.[3][4]

## Experimental Protocols

There are no specific, published experimental protocols for the synthesis, purification, or analysis of **6-Hydroxy-5-methyl-2-hexanone**. However, methodologies for the synthesis of its isomers have been documented. The following is a representative protocol for the synthesis of a mixture of 2-hydroxy-5-methyl-3-hexanone and 3-hydroxy-5-methyl-2-hexanone, which may provide insight into potential synthetic routes for related compounds.

Synthesis of a Mixture of 2-hydroxy-5-methyl-3-hexanone and 3-hydroxy-5-methyl-2-hexanone[5]

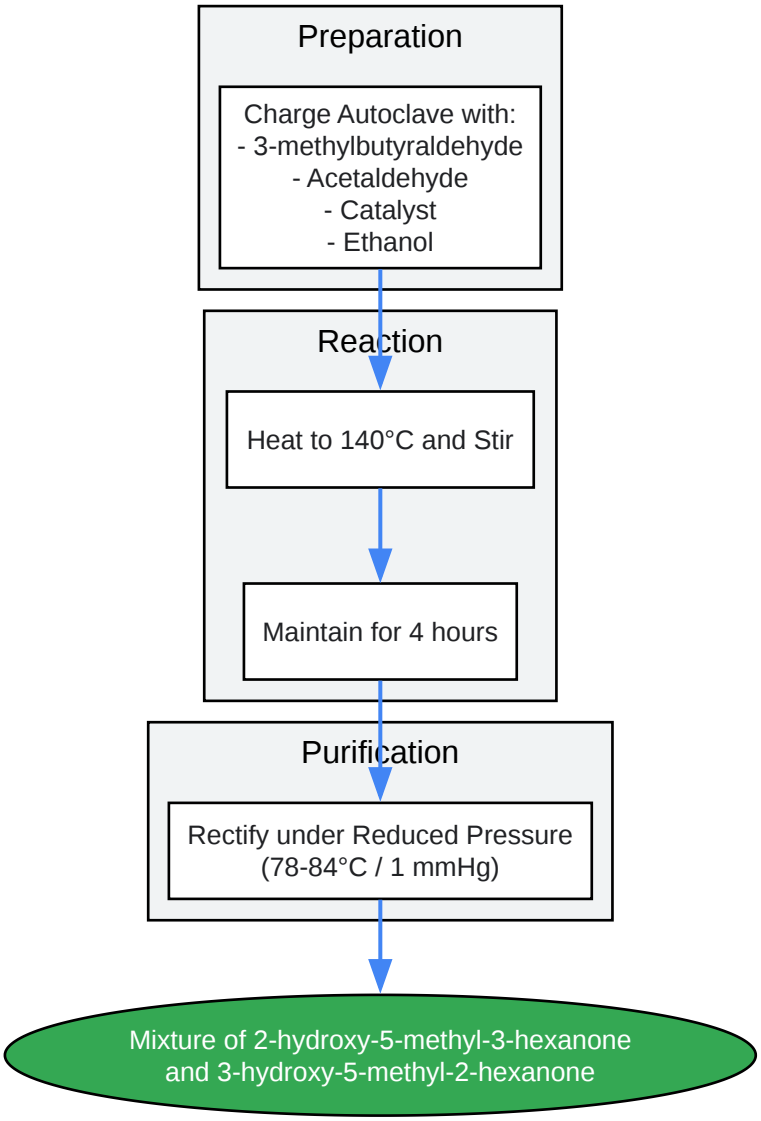
This protocol describes a one-step synthesis method using 3-methylbutyraldehyde and acetaldehyde as raw materials.

- Materials:
  - 3-methylbutyraldehyde
  - Acetaldehyde
  - N-benzyl-5-(2-hydroxyethyl)-4-methyl-1,3-thiazole chloride salt (catalyst)
  - Ethanol (solvent)
  - 0.5L Autoclave
- Procedure:
  - To a 0.5L autoclave, add 86g (1 mol) of 3-methylbutyraldehyde, 88g (2 mol) of acetaldehyde, 0.87g (0.5 wt%) of the thiazole salt catalyst, and 170g of ethanol.
  - Heat and stir the mixture, controlling the reaction temperature at 140°C.

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- Maintain the reaction for 4 hours.
- After the reaction is complete, the product mixture is purified by rectification under reduced pressure (78-84°C / 1 mmHg).
- This process yields a mixture of 2-hydroxy-5-methyl-3-hexanone and 3-hydroxy-5-methyl-2-hexanone.

The following diagram illustrates a generalized workflow for this type of chemical synthesis.




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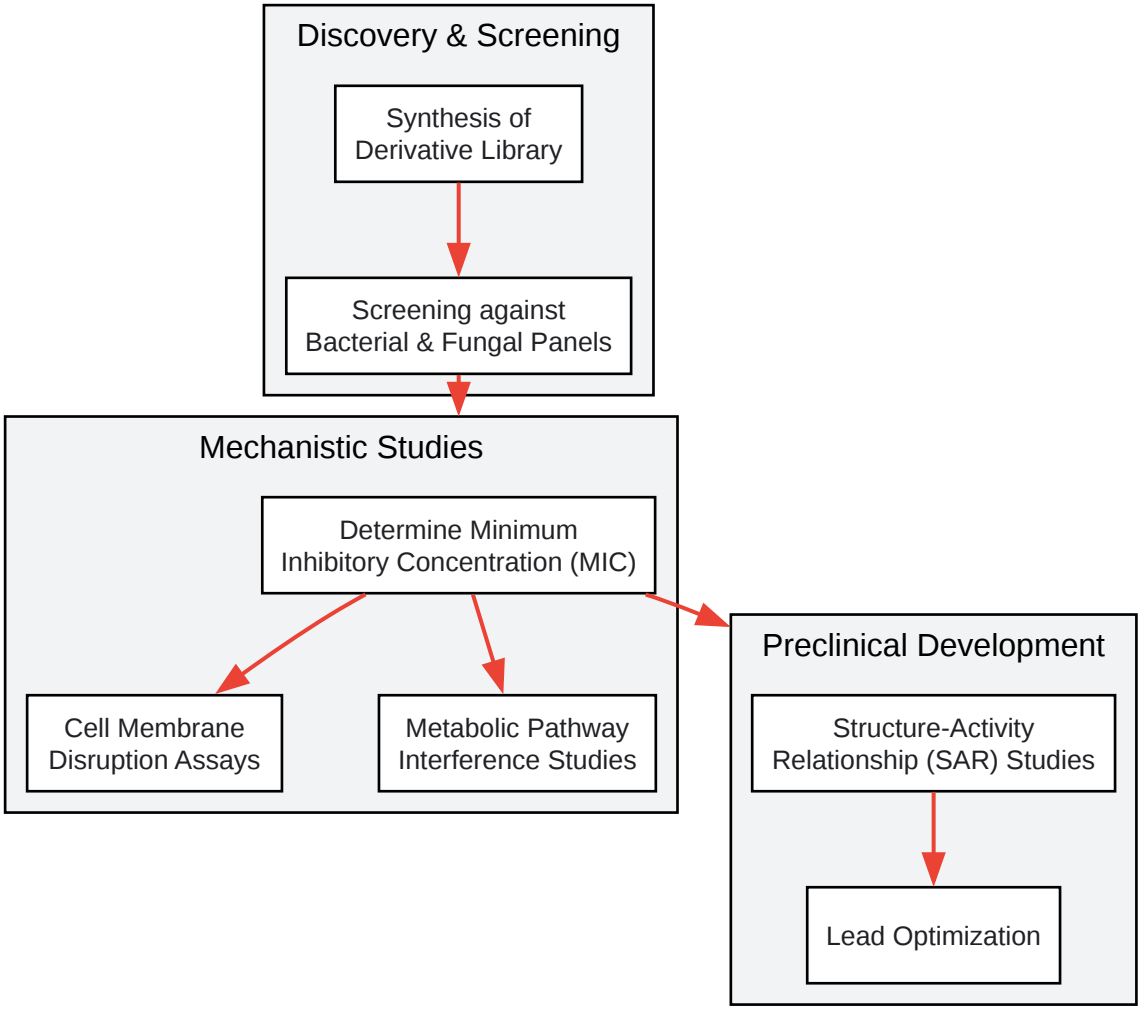
A generalized workflow for the synthesis of hydroxy-hexanone isomers.

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# Biological Activity and Signaling Pathways

A review of the scientific literature did not yield any specific information on the biological activity or signaling pathways associated with **6-Hydroxy-5-methyl-2-hexanone**. The α-hydroxy ketone (acyloin) functional group, which is present in this molecule, is found in various natural and synthetic compounds with a broad range of biological effects, including antimicrobial and antitumor properties.[6]

The exploration of the biological potential of **6-Hydroxy-5-methyl-2-hexanone** and its derivatives remains an uncharted area of research. A generalized workflow for investigating the potential antimicrobial properties of such a novel compound is presented below.




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A generalized workflow for the discovery of novel antimicrobial agents.

Due to the absence of specific data on its biological interactions, no signaling pathway diagrams for **6-Hydroxy-5-methyl-2-hexanone** can be provided at this time.

## Conclusion

**6-Hydroxy-5-methyl-2-hexanone** is a chemical entity for which there is a notable absence of experimental data. The information presented in this guide is based on computational predictions. For researchers and drug development professionals, this compound represents an area with significant potential for novel discovery. Future research should focus on the experimental determination of its physical and chemical properties, the development of robust synthetic protocols, and the exploration of its potential biological activities. The data available for its isomers may serve as a valuable starting point for such investigations.

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